

Safeguarding Your Research: A Guide to Handling Sulfo-Cyanine5.5 Amine

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Compound of Interest

Compound Name: Sulfo-Cyanine5.5 amine

Cat. No.: B15551967

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential safety and logistical information for the proper handling and disposal of **Sulfo-Cyanine5.5 amine**, a fluorescent dye utilized in far-red and near-infrared applications, including in vivo imaging. Adherence to these protocols is critical for personnel safety and maintaining a compliant laboratory environment.

Chemical and Physical Properties

A summary of the key quantitative data for **Sulfo-Cyanine5.5 amine** is presented below. This information is crucial for proper handling, storage, and experimental planning.

Property	Value
Molecular Formula	C ₄₆ H ₅₆ N ₄ O ₁₃ S ₄
Molecular Weight	1001.22 g/mol
Excitation Maximum (λ _{ex})	673 nm[1]
Emission Maximum (λ _{em})	694 nm[2][3]
Solubility	Good in water, DMF, and DMSO[1]
Appearance	Dark blue solid[4]
Storage Conditions	Store at -20°C in the dark. Desiccate.[1][5]

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is the first line of defense against potential chemical exposure. The following PPE is mandatory when handling **Sulfo-Cyanine5.5 amine**, particularly in its powdered form.

PPE Category	Item	Specifications and Usage
Eye and Face Protection	Safety Goggles	Must be ANSI Z87.1 compliant and provide a complete seal around the eyes to protect against dust particles.[6]
Face Shield	To be worn in conjunction with safety goggles, especially when handling larger quantities or when there is a risk of splashing.[6]	
Hand Protection	Nitrile Gloves	Double-gloving is recommended to provide robust protection against chemical contact. Gloves should be inspected for any signs of degradation before use and disposed of properly after handling the compound. [6][7]
Respiratory Protection	Air-Purifying Respirator (APR) with P100 filters	A NIOSH-approved half-mask or full-face APR is required when handling the powdered form of the dye to prevent inhalation. A proper fit test is mandatory before use.[6]
Protective Clothing	Laboratory Coat	A full-length lab coat should be worn to protect against splashes and spills.[8]
Disposable Gown/Apron	For procedures with a high risk of contamination, a disposable gown or a chemical-resistant apron should be worn over the lab coat.[6]	

Operational Plan: A Step-by-Step Workflow for Safe Handling

A systematic approach to handling **Sulfo-Cyanine5.5 amine** is crucial to minimize exposure risk. The following workflow outlines the standard operating procedure for weighing the powdered dye and preparing a solution.

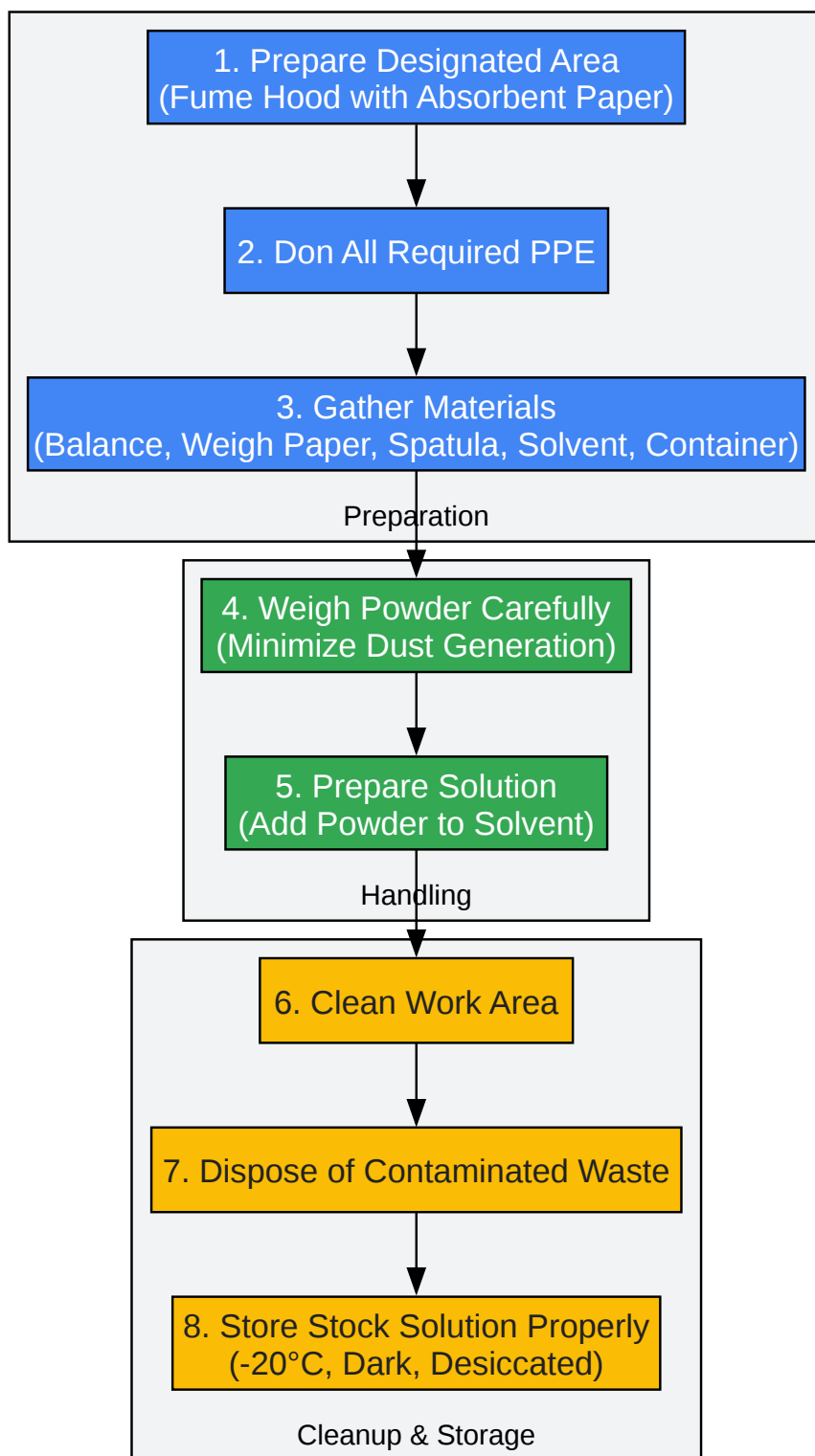


Figure 1. Workflow for Safe Handling of Sulfo-Cyanine5.5 Amine

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Figure 1. Workflow for the safe handling of **Sulfo-Cyanine5.5 amine** powder.

Disposal Plan: Managing Sulfo-Cyanine5.5 Amine Waste

Proper disposal of chemical waste is a critical aspect of laboratory safety and environmental responsibility. All waste materials contaminated with **Sulfo-Cyanine5.5 amine** must be treated as hazardous chemical waste.

Waste Segregation and Collection:

- **Solid Waste:** All contaminated solid materials, including gloves, weigh paper, pipette tips, and disposable lab coats, must be collected in a designated, clearly labeled hazardous waste container.
- **Liquid Waste:** Unused stock solutions and experimental residues containing **Sulfo-Cyanine5.5 amine** should be collected in a separate, sealed, and properly labeled hazardous waste container.

Key Disposal Principles:

- **Do Not Dispose Down the Drain:** Under no circumstances should **Sulfo-Cyanine5.5 amine** or its waste be disposed of down the sink.^{[8][9]}
- **Labeling:** All waste containers must be clearly labeled with "Hazardous Waste" and a full description of the contents, including the name "**Sulfo-Cyanine5.5 amine**" and any solvents used.
- **Storage of Waste:** Waste containers should be kept closed and stored in a designated satellite accumulation area within the laboratory, away from incompatible materials.
- **Waste Pickup:** Arrange for the disposal of hazardous waste through your institution's Environmental Health and Safety (EH&S) department.

By adhering to these safety protocols and operational plans, researchers can confidently work with **Sulfo-Cyanine5.5 amine** while ensuring a safe and compliant laboratory environment.

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